

# A Comparative Analysis of Disperse Red 74: Light and Sublimation Fastness

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## Compound of Interest

Compound Name: Disperse Red 74

Cat. No.: B3029303

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For researchers and professionals in the fields of materials science and textile chemistry, the selection of appropriate dyes is paramount to ensuring product quality and longevity. This guide provides a detailed comparison of the light and sublimation fastness of **Disperse Red 74** against other commercially available alternatives. The data presented is supported by standardized experimental protocols to ensure objective and reproducible comparisons.

## Performance Overview

**Disperse Red 74** is a common dye used for polyester and its blends, offering a vibrant red hue. However, its performance in terms of light and sublimation fastness can be a critical factor in its selection for specific applications. The following table summarizes the fastness properties of **Disperse Red 74** and selected alternatives.

Dye Name	C.I. Name	Light Fastness Rating	Sublimation Fastness Rating
Disperse Red 74	-	5-6[1][2][3]	3-4[1][2][3]
Disperse Red 60	Red 60	6-7[4]	3-4[5]
Disperse Red 167	Red 167	5	4[6][7]
Disperse Red 177	Red 177	5-6[8][9]	5[8][9]

## Key Observations:

- Light Fastness: Disperse Red 60 exhibits superior light fastness (6-7) compared to **Disperse Red 74** (5-6). Disperse Red 177 shows comparable light fastness to **Disperse Red 74**, while Disperse Red 167 has a slightly lower rating.
- Sublimation Fastness: Disperse Red 177 stands out with the highest sublimation fastness rating (5). Disperse Red 167 also offers a good sublimation fastness of 4. **Disperse Red 74** and Disperse Red 60 have lower sublimation fastness ratings in the 3-4 range.

## Experimental Protocols

The fastness data presented in this guide is based on internationally recognized testing standards. Adherence to these protocols is crucial for obtaining reliable and comparable results.

### Light Fastness Testing (ISO 105-B02)

The light fastness of the disperse dyes was determined according to the ISO 105-B02 standard.<sup>[10][11][12][13][14]</sup> This method exposes textile specimens to artificial light under controlled conditions that simulate natural daylight.

Apparatus:

- Xenon arc fading lamp apparatus
- Blue Wool Standards (for rating)
- Grey Scale for assessing color change

Procedure:

- A specimen of the dyed fabric is mounted in the xenon arc test chamber.
- A set of Blue Wool Standards (ranging from 1 to 8, with 8 being the highest fastness) is exposed simultaneously with the specimen.
- The exposure is continued until a specified change in color is observed on the specimen, or for a predetermined duration.

- The light fastness of the specimen is then rated by comparing the degree of fading with that of the Blue Wool Standards.

## Sublimation Fastness Testing (AATCC Test Method 117 / ISO 105-P01)

Sublimation fastness, or colorfastness to dry heat, was evaluated based on the AATCC Test Method 117 or the equivalent ISO 105-P01 standard.<sup>[15][16][17][18]</sup> This test assesses the resistance of the color to migration and staining when subjected to heat.

### Apparatus:

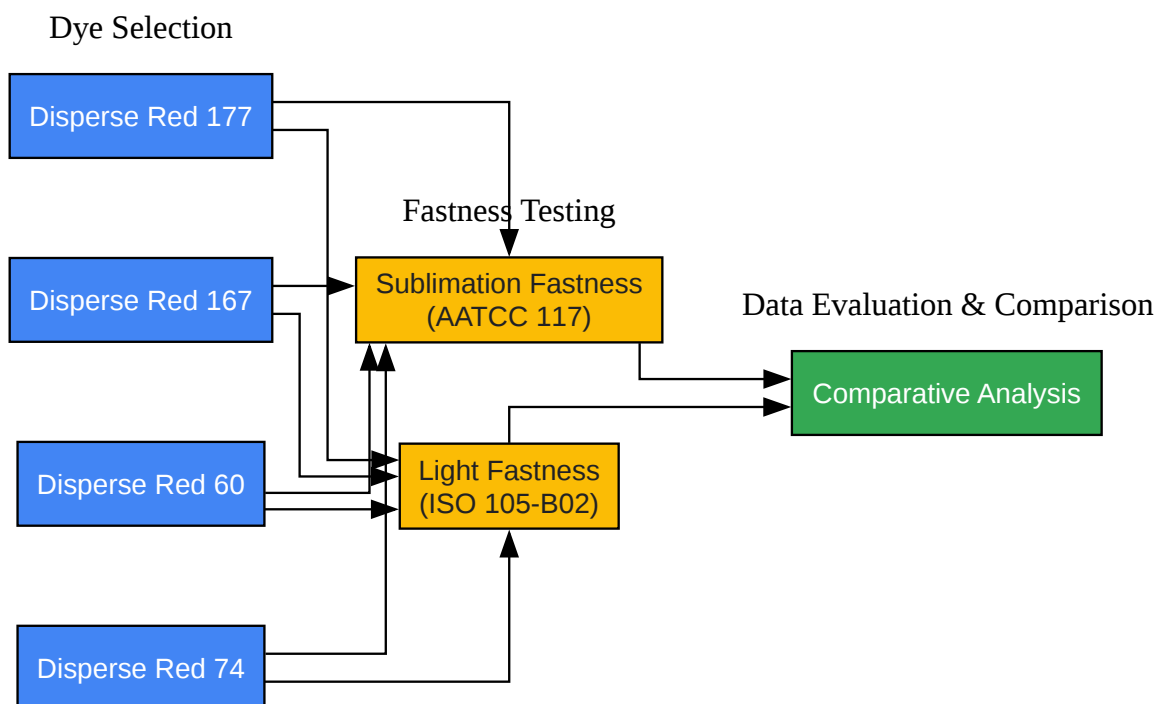
- Heat press or similar heating device capable of maintaining a constant temperature.
- Undyed polyester fabric (for staining assessment).
- Grey Scale for assessing staining and color change.

### Procedure:

- A composite specimen is prepared by placing a piece of the dyed fabric between two pieces of undyed polyester fabric.
- The composite specimen is placed in the heating device at a specified temperature (e.g., 180°C) for a specific duration (e.g., 30 seconds).
- After the heat treatment, the specimen is allowed to cool.
- The change in color of the original dyed fabric and the degree of staining on the adjacent undyed fabrics are assessed using the Grey Scale (rated from 1 to 5, with 5 indicating no change/staining).

## Comparative Analysis Workflow

The following diagram illustrates the logical workflow for comparing the fastness properties of **Disperse Red 74** with its alternatives.

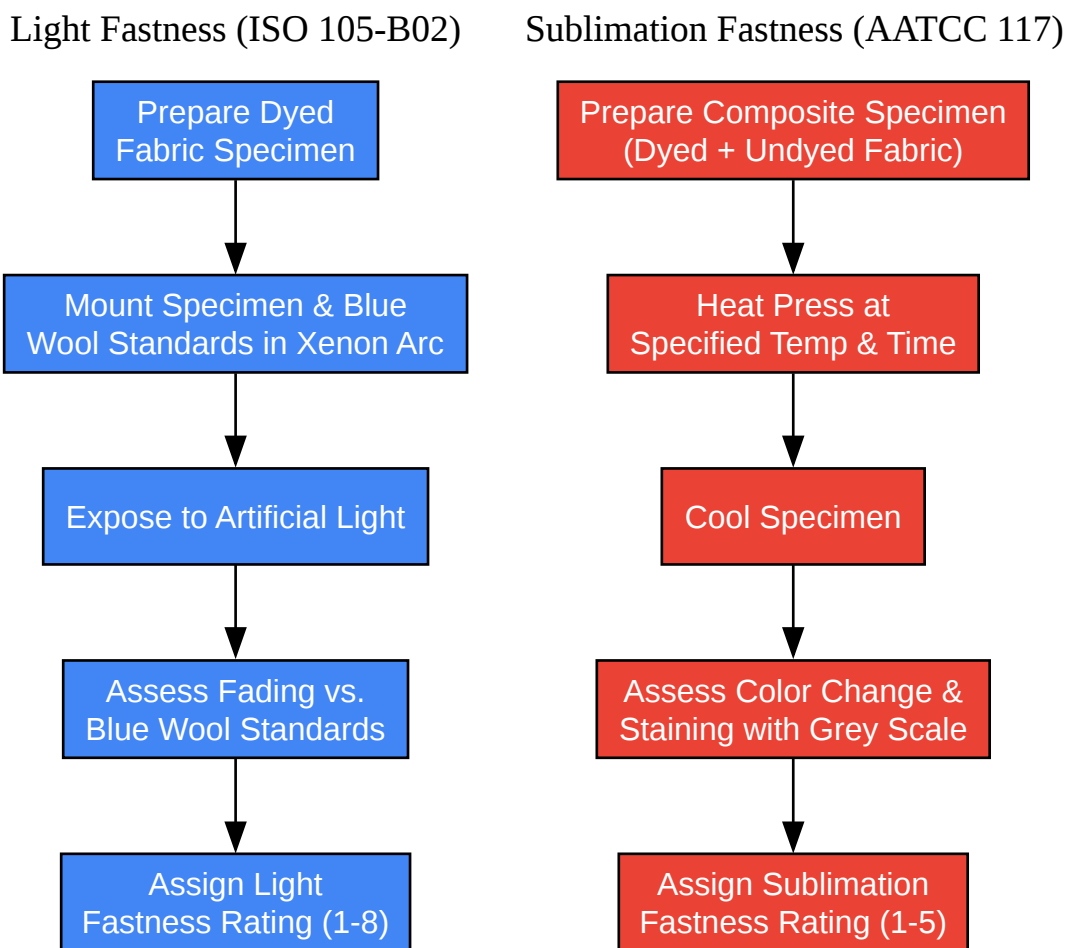


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Caption: Workflow for Comparative Fastness Testing of Disperse Dyes.

## Experimental Workflow Diagram

The diagram below outlines the key steps involved in the experimental testing of light and sublimation fastness.



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Caption: Experimental Workflows for Light and Sublimation Fastness Testing.

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